

2-((Dimethylamino)methyl)acrylic acid IUPAC name and structure

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Compound of Interest

Compound Name: 2-((Dimethylamino)methyl)acrylic acid

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Technical Guide: 2-((Dimethylamino)methyl)acrylic Acid

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-((Dimethylamino)methyl)acrylic acid**, a functional monomer with potential applications in materials science and drug delivery. The document details the compound's chemical identity, structure, and physicochemical properties. Due to the limited availability of published experimental data for this specific molecule, this guide also discusses the well-documented applications of structurally related compounds, such as 2-(dimethylamino)ethyl methacrylate (DMAEMA), to infer potential uses in areas like pH-responsive polymers and biocompatible materials. A generalized synthetic approach is also outlined.

Chemical Identity and Structure

The fundamental characteristics of **2-((Dimethylamino)methyl)acrylic acid** are crucial for its application in research and development.

IUPAC Name: 2-[(dimethylamino)methyl]acrylic acid^[1]

Structure:

- Molecular Formula: $C_6H_{11}NO_2$
- SMILES: C=C(CN(C)C)C(O)=O
- InChI Key: GANOKKCPYBWVRC-UHFFFAOYSA-N[1]

The structure features a polymerizable acrylic acid backbone functionalized with a dimethylaminomethyl group. This tertiary amine provides a pH-responsive character, making it a candidate for "smart" polymer systems.

Physicochemical and Safety Data

Quantitative data for **2-((Dimethylamino)methyl)acrylic acid** is summarized below. This information is critical for handling, storage, and experimental design.

Property	Value	Reference
CAS Number	5415-98-5	[1]
Molecular Weight	129.16 g/mol	[1]
Physical Form	Liquid, Solid, or Semi-solid	[1]
Purity	≥95%	[1]
Storage Conditions	Inert atmosphere, store in freezer (-20°C)	[1]
Hazard Pictograms	GHS07 (Harmful)	[1]
Hazard Statements	H302, H312, H332 (Harmful if swallowed, in contact with skin, or if inhaled)	[1]
Precautionary Statement	P280 (Wear protective gloves/protective clothing/eye protection/face protection)	[1]

Synthesis and Experimental Protocols

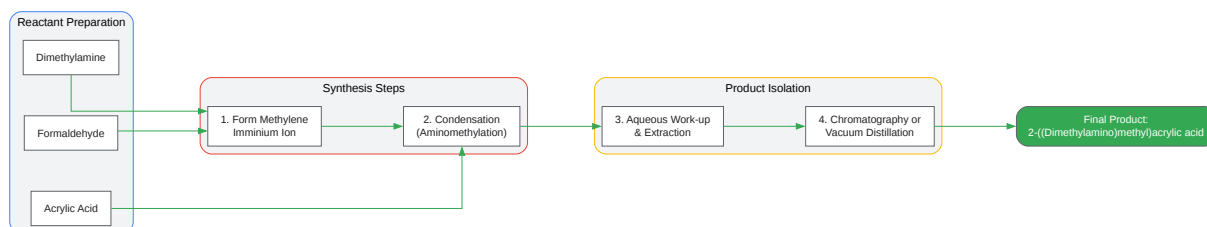
While specific, peer-reviewed synthesis protocols for **2-((Dimethylamino)methyl)acrylic acid** are not extensively detailed in the literature, a plausible synthetic route can be inferred from established organic chemistry principles, such as the Mannich reaction.

Proposed Experimental Protocol: Mannich-type Reaction

The synthesis could potentially be achieved through a variation of the Mannich reaction, which involves the aminoalkylation of an acidic proton located alpha to a carbonyl group. A hypothetical protocol is as follows:

- **Reactant Preparation:** Prepare a solution of acrylic acid in a suitable aprotic solvent.
- **Formation of Methylene Imminium Ion:** In a separate vessel, react dimethylamine with formaldehyde to form the Eschenmoser salt precursor or a related methylene imminium ion in situ.
- **Condensation Reaction:** Slowly add the imminium salt solution to the acrylic acid solution under controlled temperature conditions (e.g., 0°C to room temperature) to initiate the aminomethylation at the alpha-position of the acrylic acid.
- **Work-up and Purification:** After the reaction is complete, the product would be isolated through extraction and purified using techniques such as column chromatography or distillation under reduced pressure to yield **2-((Dimethylamino)methyl)acrylic acid**.

This proposed pathway is illustrated in the logical workflow diagram below.



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Caption: Proposed synthetic workflow for **2-((Dimethylamino)methyl)acrylic acid**.

Potential Applications in Research and Drug Development

Direct applications of **2-((Dimethylamino)methyl)acrylic acid** are not well-documented. However, its structural similarity to 2-(dimethylamino)ethyl methacrylate (DMAEMA), a widely studied monomer, allows for informed speculation on its potential utility.

pH-Responsive Drug Delivery Systems

The tertiary amine group in the molecule has a pKa that allows it to be protonated in acidic environments. Polymers incorporating this monomer could exhibit pH-dependent swelling and solubility. This property is highly desirable for creating drug delivery vehicles that release their payload in specific physiological environments, such as the acidic milieu of tumors or the stomach. For instance, polymers based on the related monomer DMAEMA have been used to create molecularly imprinted polymers for the controlled release of drugs like ibuprofen, showing different release profiles at pH 2.2 versus pH 7.4.[2][3]

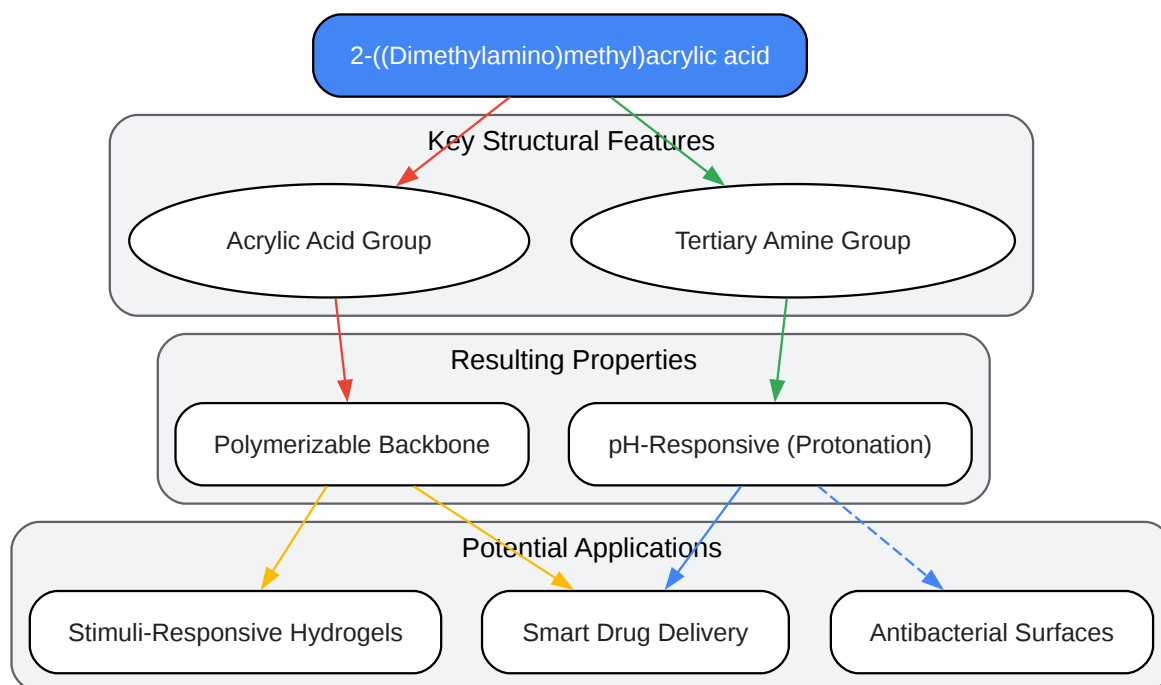
Hydrogel Formation and Biomedical Devices

Acrylic acids are key components of hydrogels. Copolymers of methacrylic acid and DMAEMA have been successfully used to create thermo- and pH-responsive hydrogels for applications like controllable oil/water separation.[4] It is plausible that **2-((Dimethylamino)methyl)acrylic acid** could be copolymerized to form hydrogels with unique swelling characteristics, making them suitable for biosensors or as matrices for tissue engineering.[5]

Antibacterial Surfaces and Materials

Polymers containing DMAEMA have demonstrated significant antibacterial activity.[6] The cationic nature of the protonated amine group is believed to interact with and disrupt bacterial cell membranes. Copolymers incorporating **2-((Dimethylamino)methyl)acrylic acid** could be developed for antibacterial coatings on surgical equipment or in the formulation of materials that resist biofilm formation.[6]

The logical relationship between the monomer's structure and its potential applications is outlined in the diagram below.



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Caption: Relationship between structure, properties, and potential applications.

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